

Personal protective equipment for handling Ethyl 3-bromo-4-methylbenzoate

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Compound of Interest

Compound Name: Ethyl 3-bromo-4-methylbenzoate

Cat. No.: B117885

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Essential Safety and Handling Guide for Ethyl 3-bromo-4-methylbenzoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Ethyl 3-bromo-4-methylbenzoate** (CAS No. 147962-81-0). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.


Hazard Identification and Classification

Ethyl 3-bromo-4-methylbenzoate is classified under the Globally Harmonized System (GHS) with the following hazards.^[1]

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning[1]

Pictogram:

 alt text

Personal Protective Equipment (PPE)

Engineering controls such as a chemical fume hood and readily accessible safety shower and eye wash stations are essential.[1] The following personal protective equipment should be worn at all times when handling this compound.[1]

Protection Type	Specification
Eye Protection	Safety goggles with side-shields.[1]
Hand Protection	Protective gloves (e.g., Nitrile rubber).[1]
Skin and Body	Impervious clothing, such as a lab coat.[1]
Respiratory	A suitable respirator should be used.[1]

Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin and eyes.[1]
- Avoid inhalation of any dust, fumes, gas, mist, or vapors.[1]
- Use only in a well-ventilated area, preferably within a chemical fume hood.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]

Conditions for Safe Storage:

- Keep the container tightly sealed in a cool, well-ventilated area.[1]

- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- The recommended storage temperature is room temperature.[\[1\]](#)

First Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. [1]
Skin Contact	Immediately wash the skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. [1]
Eye Contact	Flush eyes immediately with large amounts of water for at least 15 minutes, separating eyelids to ensure adequate flushing. Remove contact lenses if present and easy to do so. [1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. [1]

Accidental Release and Disposal Plan

Accidental Release:

- Evacuate: Evacuate personnel to a safe area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.[\[1\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[\[1\]](#)

- Clean-up: Absorb the spill with a liquid-binding material such as diatomite or universal binders. Decontaminate surfaces by scrubbing with alcohol.^[1]
- Disposal: Dispose of contaminated material in accordance with local regulations.^[1]

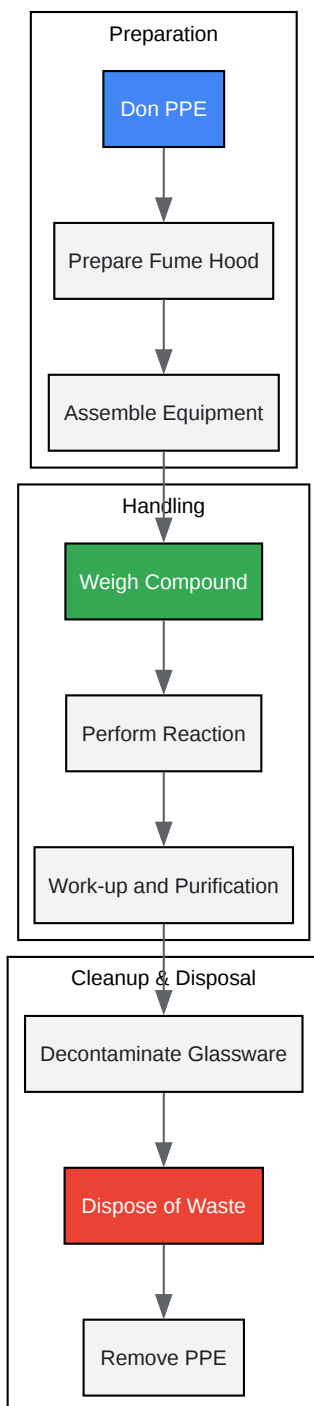
Disposal:

- Dispose of the contents and container in accordance with local, regional, and national regulations.^[1]

Experimental Workflow

The following diagram outlines the standard operational workflow for handling **Ethyl 3-bromo-4-methylbenzoate** in a laboratory setting.

Workflow for Handling Ethyl 3-bromo-4-methylbenzoate



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Caption: Standard laboratory workflow for handling chemical reagents.

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References

- 1. chemscene.com [chemscene.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com